

Application Note: A Comprehensive Guide to the Analytical Characterization of Dinitroglycoluril (DINGU)

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Compound of Interest

Compound Name: *Dinitroglycoluril*

CAS No.: 55510-04-8

Cat. No.: B187610

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Abstract

Dinitroglycoluril (DINGU), or 1,4-**dinitroglycoluril**, is an energetic material of significant interest due to its properties as a relatively insensitive high explosive.[1][2] As a precursor to the more powerful tetranitroglycoluril (TNGU) and a potential component in explosive formulations, its thorough characterization is paramount for ensuring purity, stability, and performance.[3] This guide provides a detailed overview of the essential analytical techniques required for the comprehensive characterization of DINGU, intended for researchers and professionals in energetic materials science and drug development. We present field-proven protocols for chromatography, spectroscopy, thermal analysis, and X-ray crystallography, explaining the causality behind experimental choices to ensure a robust and validated analytical workflow.

Introduction: The Need for a Multi-faceted Analytical Approach

Dinitroglycoluril (C₄H₄N₆O₆) is synthesized via the nitration of glycoluril.[3] The quality of the final product—its purity, isomeric form, thermal stability, and crystalline structure—directly impacts its safety and efficacy as an energetic material. A single analytical technique is insufficient to capture the complete profile of DINGU. Therefore, a multi-technique, orthogonal

approach is necessary. This application note details a logical workflow, beginning with routine purity assessment and progressing to in-depth structural and stability analyses.

Key Physicochemical Properties of **Dinitroglycoluril**

Property	Value	Source
Molecular Formula	C ₄ H ₄ N ₆ O ₆	[3][4]
Molar Mass	232.11 g/mol	[3][4]
Appearance	Solid or liquid substance	[4]
Density	~1.94 g/cm ³	[3]
Detonation Velocity	8450 m/s	[3]

Chromatographic Analysis: Purity Assessment and Quantification

Chromatography is the cornerstone of quality control, providing quantitative data on the purity of a synthesized batch and detecting any residual starting materials or byproducts.

High-Performance Liquid Chromatography (HPLC-UV)

Principle: HPLC is the gold standard for analyzing thermally sensitive compounds like many explosives.[5] A reversed-phase HPLC method separates DINGU from its precursors (e.g., glycoluril) and potential over-nitrated products based on polarity. Quantification is achieved using a UV detector, as the nitro and carbonyl groups provide sufficient chromophores.

Protocol: HPLC-UV Purity Assay

- Instrumentation: An isocratic HPLC system equipped with a UV-Vis detector is sufficient.
- Column Selection: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size) provides excellent separation for nitrated compounds.
- Mobile Phase Preparation: Prepare an isocratic mobile phase of 50:50 (v/v) methanol and deionized water. Degas the solution for 15 minutes in an ultrasonic bath.

- Standard Preparation:
 - Accurately weigh ~10 mg of a DINGU reference standard into a 10 mL volumetric flask.
 - Dissolve and dilute to volume with acetonitrile to create a 1 mg/mL stock solution.
 - Prepare a series of working standards (e.g., 1, 5, 10, 25, 50 µg/mL) by diluting the stock solution with the mobile phase.
- Sample Preparation: Prepare the test sample of DINGU in the same manner as the stock standard to a nominal concentration of 1 mg/mL in acetonitrile, then dilute to fall within the calibration range.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 20 µL
 - Column Temperature: 30 °C
 - UV Detection Wavelength: 214 nm^[6]
- Analysis: Inject the standards to generate a calibration curve (Peak Area vs. Concentration). Inject the sample and calculate its purity based on the area of the DINGU peak relative to the total peak area.

Liquid Chromatography-Mass Spectrometry (LC-MS)

Rationale: While HPLC-UV is excellent for quantification, LC-MS provides unequivocal identity confirmation by furnishing molecular weight information. This is crucial for distinguishing between isomers or identifying unknown impurities. Atmospheric Pressure Chemical Ionization (APCI) in negative ion mode is often effective for nitro-containing explosives.^[7]

Protocol: LC-MS Identity Confirmation

- Instrumentation: An HPLC system coupled to a single-quadrupole or time-of-flight (TOF) mass spectrometer.

- Chromatographic Conditions: Utilize the same HPLC method as described in Section 2.1.
- Mass Spectrometer Settings (APCI, Negative Ion Mode):
 - Ionization Mode: APCI (-)
 - Scan Range: m/z 50-400
 - Nebulizer Gas (N₂): As recommended by the instrument manufacturer.
 - Vaporizer Temperature: ~400 °C
 - Corona Discharge Current: ~5 μA
- Data Analysis: Confirm the presence of DINGU by extracting the ion corresponding to its deprotonated molecule [M-H]⁻ at m/z 231.0. The mass spectrometer provides an additional layer of certainty to the peak assignment in the chromatogram.

Spectroscopic Techniques for Structural Elucidation

Spectroscopy provides the primary evidence for the molecular structure of DINGU, confirming the presence of key functional groups and the overall atomic connectivity.

Fourier-Transform Infrared (FTIR) Spectroscopy

Principle: FTIR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation at specific vibrational frequencies. For DINGU, this technique is essential for verifying the presence of N-H, C=O, and N-NO₂ groups.

Attenuated Total Reflectance (ATR)-FTIR is the preferred method as it requires minimal sample preparation and is inherently safer than creating KBr pellets with an energetic material.[8]

Protocol: ATR-FTIR Analysis

- Sample Preparation: Place a small amount (~1-2 mg) of the dry DINGU powder directly onto the ATR crystal.
- Data Acquisition:

- Collect a background spectrum of the clean, empty ATR crystal.
- Apply pressure to the sample using the instrument's anvil to ensure good contact.
- Collect the sample spectrum over a range of 4000–400 cm^{-1} , co-adding at least 32 scans for a good signal-to-noise ratio.
- Data Analysis: Process the spectrum (baseline correction, ATR correction) and identify the characteristic absorption bands.

Characteristic FTIR Absorption Bands for DINGU

Wavenumber (cm^{-1})	Vibration	Significance
~3388	N-H Stretch	Confirms the presence of the secondary amine in the glycoluril backbone.[9]
~1770–1810	C=O Stretch	Indicates the carbonyl groups of the fused ring system.[9]
~1565–1570	Asymmetric NO_2 Stretch	Confirms the successful nitration of the amine groups. [9]
~1275	Symmetric NO_2 Stretch	Complements the asymmetric stretch for definitive nitro group identification.[10]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy provides detailed information about the atomic structure of a molecule, including the connectivity and chemical environment of hydrogen (^1H NMR) and carbon (^{13}C NMR) atoms. It is the most powerful technique for unambiguous structural confirmation in solution. Due to the limited solubility of glycoluril derivatives, deuterated dimethyl sulfoxide (DMSO-d_6) is a common and effective solvent.[11]

Protocol: ^1H and ^{13}C NMR Analysis

- Sample Preparation: Dissolve 5-10 mg of DINGU in ~0.7 mL of DMSO-d₆ in a standard 5 mm NMR tube.
- Instrumentation: A 400 MHz (or higher) NMR spectrometer.
- ¹H NMR Acquisition:
 - Acquire a standard one-dimensional proton spectrum.
 - Expected Signals: Due to the molecule's symmetry, two primary signals are expected: one for the N-H protons and one for the C-H protons of the backbone. The N-H signal will be a broad singlet, while the C-H signal will be a sharp singlet.
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled ¹³C spectrum.
 - Expected Signals: Two signals are expected: one for the methine carbons (C-H) and one for the carbonyl carbons (C=O).

Thermal Analysis: Assessing Safety and Stability

For any energetic material, thermal analysis is not merely characterization; it is a critical safety assessment. It determines the material's stability to heat and the conditions under which it will decompose.

SAFETY PRECAUTION: Always use a small sample size (1-3 mg) for thermal analysis of energetic materials. Ensure the instrument is located in a blast-shielded environment.

Thermogravimetric Analysis (TGA) & Differential Scanning Calorimetry (DSC)

Principle: TGA measures the change in mass of a sample as a function of temperature, while DSC measures the heat flow into or out of a sample.^[12] When run simultaneously (SDT), they provide a complete picture of thermal events.^[13] For DINGU, TGA will show the mass loss during decomposition, while DSC will reveal the onset temperature and energy release of the exothermic decomposition.

Protocol: Simultaneous TGA/DSC Analysis

- Instrumentation: A simultaneous TGA/DSC (SDT) instrument.
- Sample Preparation: Accurately weigh 1-2 mg of DINGU into an aluminum crucible. Use a pierced lid to allow decomposition gases to escape safely.
- Experimental Conditions:
 - Purge Gas: Nitrogen at a flow rate of 50 mL/min.
 - Temperature Program: Ramp from 30 °C to 400 °C at a heating rate of 10 °C/min.
- Data Analysis:
 - From the TGA curve, determine the onset temperature of decomposition and the total mass loss percentage.
 - From the DSC curve, identify the onset temperature and peak maximum of the exothermic decomposition event.

Key Thermal Properties of DINGU

Parameter	Approximate Value	Significance
Decomposition Onset (TGA)	~225 °C	The temperature at which significant mass loss begins.
Major Mass Loss (TGA)	~90% between 225-250 °C	Indicates rapid and near-complete decomposition.[9]
Decomposition Exotherm (DSC)	Peak at ~253 °C	Shows the temperature of maximum energy release.
Activation Energy (Ea)	~165 kJ/mol	A kinetic parameter describing the energy barrier to decomposition.[3][9]

Definitive Structural Analysis: Single-Crystal X-ray Crystallography

Principle: While NMR confirms the structure in solution, X-ray crystallography provides the exact three-dimensional arrangement of atoms in the solid state.^[14] This technique is invaluable for understanding intermolecular interactions, crystal packing, and density—all of which are critical to the performance of an explosive.

Causality: Obtaining a high-quality single crystal is the most challenging aspect of this technique. The quality of the crystal directly determines the resolution and accuracy of the final structure. For an energetic material like DINGU, safety during handling is paramount.

Protocol: Single-Crystal X-ray Diffraction

- **Crystal Growth:** Grow single crystals of DINGU suitable for diffraction (typically >0.1 mm in all dimensions) by slow evaporation from a suitable solvent (e.g., acetone or acetonitrile).
- **Crystal Mounting:**
 - **Safety:** Perform all manipulations in a well-ventilated area with appropriate personal protective equipment.
 - Under a microscope, select a high-quality, defect-free crystal.
 - Coat the crystal in an inert cryoprotectant oil (e.g., perfluoropolyether oil) to prevent degradation and handle it safely.^[15]
 - Mount the crystal on a cryo-loop.
- **Data Collection:**
 - Mount the loop on the diffractometer's goniometer.
 - Immediately cool the crystal in a cold nitrogen stream (typically 100-150 K) to reduce thermal motion and prevent degradation during data collection.^[15]

- Collect the diffraction data using a modern X-ray diffractometer with a CCD or CMOS detector.
- Structure Solution and Refinement: Use specialized software to process the diffraction data, solve the crystal structure (determine the atomic positions), and refine the model to obtain precise bond lengths, bond angles, and crystal packing information.[16]

Integrated Analytical Workflow

The effective characterization of DINGU relies on using these techniques in a logical and complementary sequence. The following workflow ensures that purity, identity, and safety are assessed systematically.



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Caption: Integrated workflow for the characterization of DINGU.

Conclusion

The analytical techniques detailed in this guide form a robust framework for the complete and reliable characterization of **Dinitroglycoluril**. By integrating chromatographic, spectroscopic, and thermal methods, researchers can confidently assess the purity, confirm the molecular structure, and establish the safety profile of DINGU. This comprehensive approach is essential for advancing the research, development, and application of this important energetic material.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 62101, **Dinitroglycoluril**. Retrieved from [\[Link\]](#).

- Defense Technical Information Center (2018). Microtox Toxicity Testing of the Novel Energetics, 1,4 **Dinitroglycoluril** (DNGU), 3,4 Dinitropyrazole (DNP), 1,4,7 trinitrohexahy. Retrieved from [[Link](#)].
- Patil, P. R., et al. (2005). Spectro-thermal decomposition study of 1,4-**dinitroglycoluril** (DINGU). Journal of Hazardous Materials. Retrieved from [[Link](#)].
- Wikipedia contributors (2023). **Dinitroglycoluril**. In Wikipedia, The Free Encyclopedia. Retrieved from [[Link](#)].
- Stine, J. R. (1990). Sensitivity and performance characterization of DINGU. [1,4-**dinitroglycoluril** (DINGU)]. Los Alamos National Lab., NM (USA). Retrieved from [[Link](#)].
- ResearchGate (n.d.). Determination of ethylene glycol dinitrate in dynamites using HPLC: Application to the plastic explosive Goma-2 ECO. Retrieved from [[Link](#)].
- Office of Scientific and Technical Information (1990). Synthesis and characterization of 1,4-**dinitroglycoluril** (DINGU). Retrieved from [[Link](#)].
- ResearchGate (n.d.). X-Ray Diffraction analyses showing sample D9 mineral composition. Retrieved from [[Link](#)].
- Panshina, S. Yu., et al. (2020). Study of glycoluril and its derivatives by ¹H and ¹³C NMR spectroscopy. Bulletin of the Karaganda University Chemistry series. Retrieved from [[Link](#)].
- U.S. Environmental Protection Agency (1992). Method 8332: Nitroglycerine by High Performance Liquid Chromatography. Retrieved from [[Link](#)].
- ResearchGate (n.d.). FTIR spectra of the three precursors. Retrieved from [[Link](#)].
- TA Instruments (n.d.). Materials Characterization by Thermal Analysis (DSC & TGA), Rheology, and Dynamic Mechanical Analysis. Retrieved from [[Link](#)].
- Indian Institute of Technology Kanpur (n.d.). Thermogravimetric Analysis (TGA) & Differential Scanning Calorimetry (DSC). Retrieved from [[Link](#)].
- SlideShare (2018). DSC & TGA Thermal Analysis. Retrieved from [[Link](#)].

- Durham University (n.d.). Single-Crystal X-ray Crystallography Measurements of Pyrophoric Materials. Retrieved from [\[Link\]](#).
- Keshavarz, M. H., et al. (2020). Interaction of cis-1,4-**Dinitroglycoluril** and its Isomers with Magnesium-A DFT Treatment. Propellants, Explosives, Pyrotechnics. Retrieved from [\[Link\]](#).
- ResearchGate (2017). Thermal Decomposition and Safety Assessment of N-Nitrodihydroxyethyl Dinitrate by DSC and ARC. Retrieved from [\[Link\]](#).
- Chemistry LibreTexts (2022). 7.3: X-ray Crystallography. Retrieved from [\[Link\]](#).
- Jackson, G. (2020). Identification of novel fragmentation pathways and fragment ion structures in the tandem mass spectra of protonated synthetic cathinones. West Virginia University. Retrieved from [\[Link\]](#).
- MATEC Web of Conferences (2023). Explosives identification by infrared spectrometry. Retrieved from [\[Link\]](#).
- ResearchGate (n.d.). Mass spectra of the explosives in pure air. Retrieved from [\[Link\]](#).
- MDPI (2019). ATR-FTIR Spectroscopy, a New Non-Destructive Approach for the Quantitative Determination of Biogenic Silica in Marine Sediments. Retrieved from [\[Link\]](#).
- University of Utah (2014). Thermogravimetric Analysis (TGA) & Differential Scanning Calorimetry (DSC). Retrieved from [\[Link\]](#).
- Wikipedia contributors (2024). X-ray crystallography. In Wikipedia, The Free Encyclopedia. Retrieved from [\[Link\]](#).
- PubMed (2002). Determination of nitroglycerin and its dinitrate metabolites in urine by gas chromatography-mass spectrometry as potential biomarkers for occupational exposure. Retrieved from [\[Link\]](#).

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Sources

- 1. Sensitivity and performance characterization of DINGU. [1,4-dinitroglycoluril (DINGU)] - UNT Digital Library [digital.library.unt.edu]
- 2. earthlinepublishers.com [earthlinepublishers.com]
- 3. Dinitroglycoluril - Wikipedia [en.wikipedia.org]
- 4. Dinitroglycoluril | C₄H₄N₆O₆ | CID 62101 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. documents.thermofisher.com [documents.thermofisher.com]
- 6. epa.gov [epa.gov]
- 7. lcms.cz [lcms.cz]
- 8. mdpi.com [mdpi.com]
- 9. Spectro-thermal decomposition study of 1,4-dinitroglycoluril (DINGU) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. slideshare.net [slideshare.net]
- 13. iitk.ac.in [iitk.ac.in]
- 14. X-ray crystallography - Wikipedia [en.wikipedia.org]
- 15. ncl.ac.uk [ncl.ac.uk]
- 16. chem.libretexts.org [chem.libretexts.org]
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